

An In-depth Technical Guide to the Physical Properties of 3,3-Diphenylpropanol

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Compound of Interest

Compound Name: 3,3-Diphenylpropanol

Cat. No.: B1345090

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3,3-Diphenylpropanol**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise data and methodologies for substance characterization and quality control.

Quantitative Physical Properties

The physical properties of **3,3-Diphenylpropanol** are summarized in the table below, providing a clear and concise reference for laboratory use.

Physical Property	Value	Conditions
Boiling Point	185 °C	at 10 mmHg
Density	1.067 g/mL	at 25 °C

Experimental Protocols

The following sections detail the standardized methodologies for the experimental determination of the boiling point and density of liquid organic compounds such as **3,3-Diphenylpropanol**.

2.1. Determination of Boiling Point (Capillary Method)

This method is a common micro-scale technique for determining the boiling point of a liquid.

Apparatus and Materials:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Sample of **3,3-Diphenylpropanol**
- Heating oil (e.g., mineral oil or paraffin oil)

Procedure:

- A small amount of **3,3-Diphenylpropanol** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[1]
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer and the sample are at the same level.
- The entire assembly is immersed in a heating bath (Thiele tube filled with oil).
- The apparatus is heated slowly and uniformly.[1]
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[1] This indicates that the vapor pressure of the liquid equals the atmospheric pressure.

- The temperature is recorded at this point. For accuracy, the determination can be repeated after the liquid has cooled slightly and is drawn back into the capillary tube.

2.2. Determination of Density (Pycnometer or Graduated Cylinder Method)

The density of a liquid can be accurately determined by measuring its mass and volume.[\[2\]](#)

Apparatus and Materials:

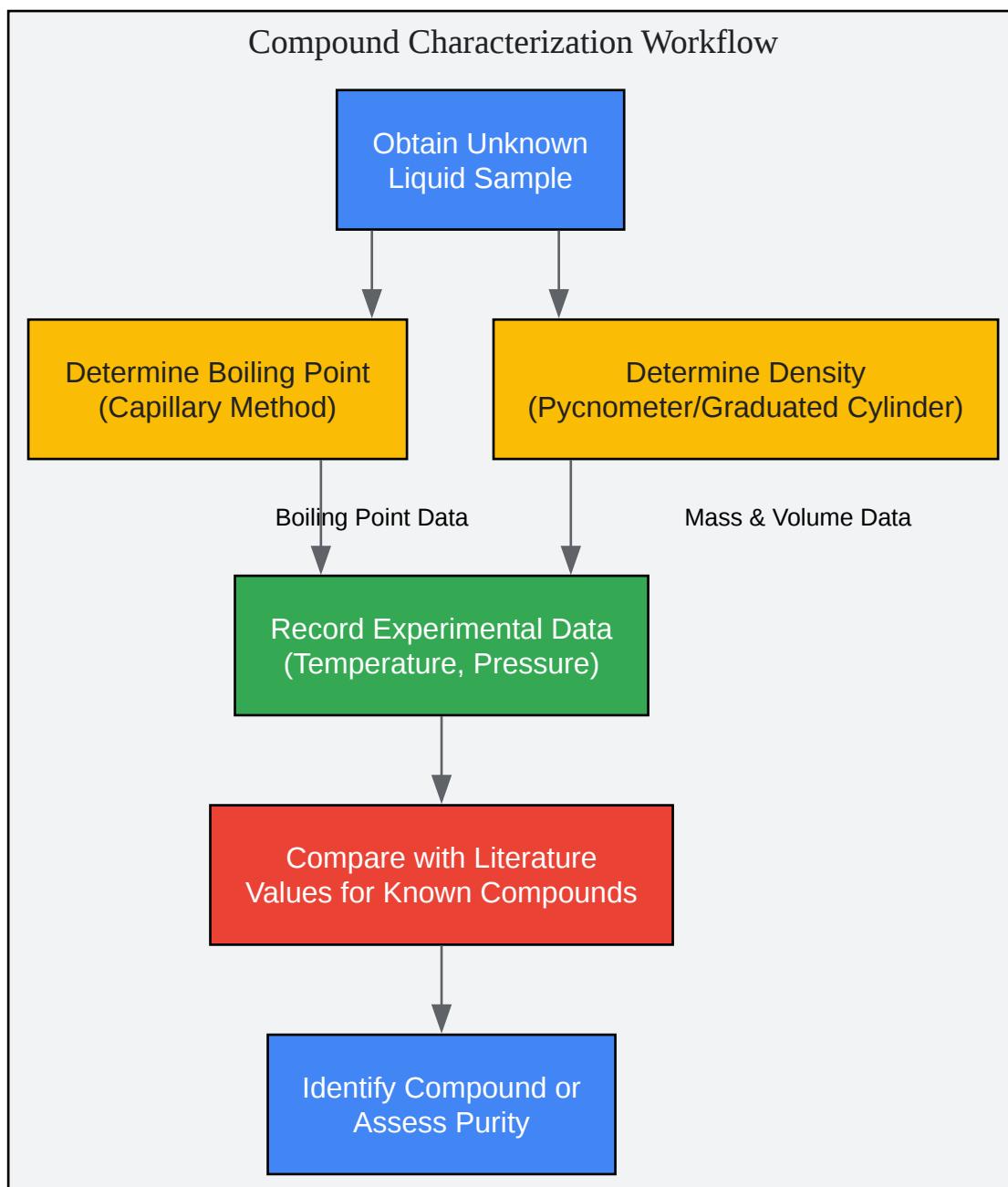
- Pycnometer or a graduated cylinder
- Analytical balance
- Thermometer
- Sample of **3,3-Diphenylpropanol**
- Distilled water (for calibration if using a pycnometer)

Procedure using a Graduated Cylinder:

- An empty, dry graduated cylinder is weighed using an analytical balance, and its mass is recorded.[\[2\]](#)
- A specific volume of **3,3-Diphenylpropanol** (e.g., 10 mL) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is reweighed, and the new mass is recorded.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.
- The temperature of the liquid is measured and recorded, as density is temperature-dependent.[\[2\]](#)
- The density is calculated using the formula: Density = Mass / Volume.

Workflow for Physical Property Verification

The following diagram illustrates a logical workflow for the determination and verification of the physical properties of an unknown liquid compound, a common procedure in chemical research and drug development.



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References

- 1. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 2. akbis.gantep.edu.tr [akbis.gantep.edu.tr]
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